

Preparing UniPR500 Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: UniPR500

Cat. No.: B15578256

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This document provides a detailed protocol for the preparation of **UniPR500** stock solutions using dimethyl sulfoxide (DMSO) as the solvent. **UniPR500** is an antagonist of the Ephrin (Eph) receptor, a protein tyrosine kinase involved in various physiological and pathological processes, including cancer development and neuronal guidance. Accurate preparation of stock solutions is critical for ensuring reproducible and reliable experimental results in cell-based assays, biochemical studies, and preclinical research.

Compound Specifications

A summary of the key quantitative data for **UniPR500** is presented in Table 1. This information is essential for accurate calculation of molar concentrations.

Table 1: **UniPR500** Compound Data

Property	Value	Source
Molecular Formula	C ₃₆ H ₅₁ N ₃ O ₄	PubChem[1]
Molecular Weight	589.8 g/mol	PubChem, MedKoo Biosciences[1][2]
Solubility	Soluble in DMSO	MedKoo Biosciences[2]
Appearance	Solid powder	MedKoo Biosciences[2]
Storage Conditions (Powder)	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C	MedKoo Biosciences[2]
Storage Conditions (Stock Solution)	Short term (days to weeks) at 0-4°C; Long term (months) at -20°C	MedKoo Biosciences[2]

Experimental Protocol: Preparation of a 10 mM UniPR500 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **UniPR500** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various in vitro and in vivo experiments.

Materials:

- **UniPR500** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

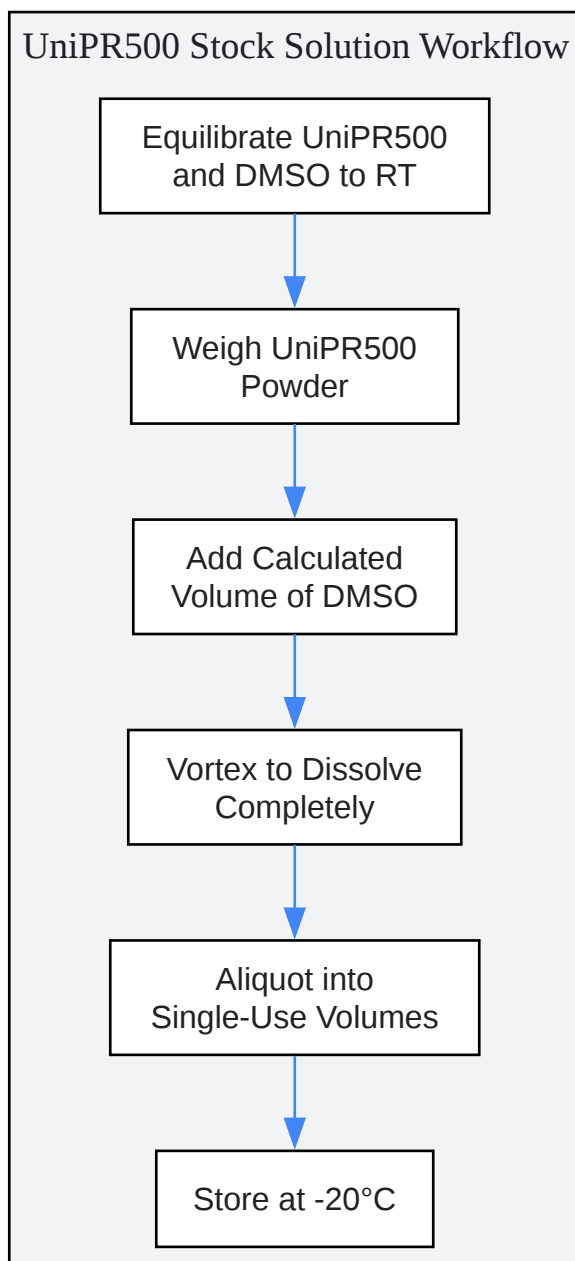
- **Equilibration:** Allow the **UniPR500** powder and DMSO to equilibrate to room temperature before use. This prevents condensation from forming on the compound and in the solvent.
- **Weighing:** Tare a clean, dry microcentrifuge tube or vial on the analytical balance. Carefully weigh out the desired amount of **UniPR500** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 5.898 mg of **UniPR500**.
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the **UniPR500** powder. To continue the example, add 1 mL of DMSO.
- **Dissolution:** Close the tube or vial securely and vortex thoroughly until the **UniPR500** powder is completely dissolved. The solution should be clear and free of any visible particulates. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution if necessary.
- **Aliquoting and Storage:** For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for long-term storage.

Table 2: Example Volumes for **UniPR500** Stock Solution Preparation

Desired Concentration (mM)	Mass of UniPR500 for 1 mL of DMSO
1	0.59 mg
5	2.95 mg
10	5.90 mg
50	29.49 mg

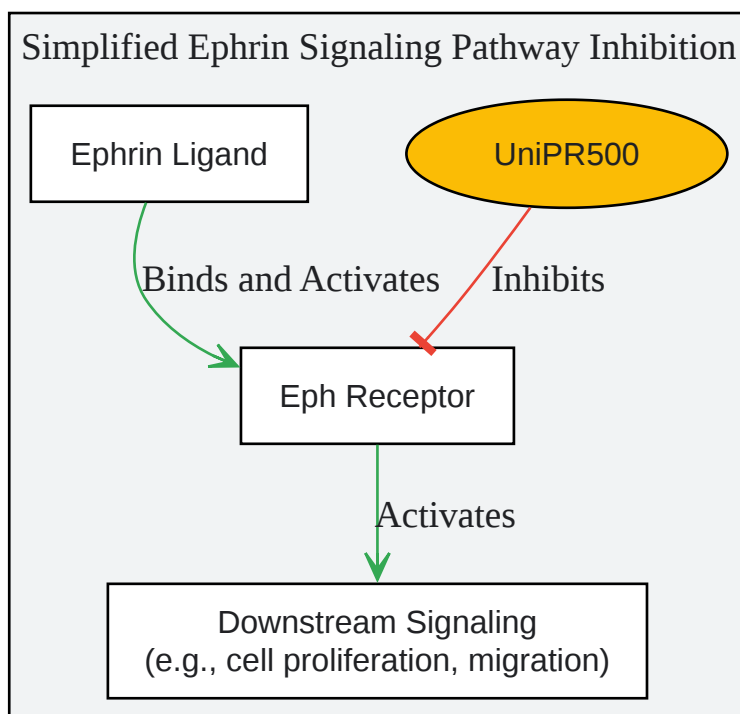
Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing the **UniPR500** stock solution and a simplified representation of the signaling pathway it inhibits.



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Caption: Experimental workflow for preparing **UniPR500** stock solution.



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Caption: **UniPR500** inhibits Ephrin-Eph receptor signaling.

Safety Precautions

- Always handle **UniPR500** and DMSO in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for **UniPR500** and DMSO for detailed safety and handling information.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Exercise caution when handling.

Conclusion

This application note provides a standardized and detailed protocol for the preparation of **UniPR500** stock solutions in DMSO. Adherence to this protocol will help ensure the accuracy and reproducibility of experimental results. Proper storage and handling are crucial to maintain the stability and activity of the compound.

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References

- 1. Eph antagonist UniPR500 | C36H51N3O4 | CID 172031705 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
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